

Comprehensive Safety and Handling Guide: 3,5-Difluoro-2-methoxybenzamide

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Compound of Interest

Compound Name: 3,5-Difluoro-2-methoxybenzamide

CAS No.: 874804-09-8

Cat. No.: B1356672

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CAS Number: 874804-09-8 Molecular Formula: $C_8H_7F_2NO_2$ Molecular Weight: 187.14 g/mol
Physical State: Solid (typically off-white to pale yellow powder)[1][2]

Part 1: Hazard Identification & Risk Assessment

Context: As a specialized intermediate, specific toxicological data for this exact isomer is limited. The following risk assessment utilizes a Read-Across Methodology based on the structural analog 3,5-Difluoro-4-methoxybenzamide (CAS 343-79-3) and general fluorinated benzamide SAR (Structure-Activity Relationships).

GHS Classification (Predicted)

Hazard Category	Signal Word	Hazard Statement Code	Description
Acute Toxicity (Oral)	Warning	H302	Harmful if swallowed. [1][2]
Skin Irritation	Warning	H315	Causes skin irritation. [4][5][6]
Eye Irritation	Warning	H319	Causes serious eye irritation.[4][5]
STOT - SE	Warning	H335	May cause respiratory irritation.[1][2][4][5]

Specific Chemical Hazards[1][2][5][6]

- **Fluorine Stability:** The C-F bonds at positions 3 and 5 are generally metabolically stable and resistant to hydrolysis. However, they increase the lipophilicity of the compound, potentially enhancing skin absorption compared to non-fluorinated analogs.
- **Amide Hydrolysis:** Under strongly acidic or basic conditions (pH < 2 or pH > 12) and elevated temperatures, the amide bond may hydrolyze to release 3,5-difluoro-2-methoxybenzoic acid and ammonia.[1][2]
- **Combustibility:** As an organic solid, fine dust particles can form explosive mixtures with air. Grounding is required during bulk transfer.

Part 2: Engineering Controls & Personal Protective Equipment (PPE)

Directive: Do not rely solely on PPE. Engineering controls are the primary line of defense.

Engineering Control Systems

- **Primary Containment:** Handle all open powders within a certified Chemical Fume Hood.

- Airflow Verification: Ensure face velocity is between 0.4 – 0.6 m/s (80 – 120 fpm) before starting work.
- Static Control: Use an ionizing bar or anti-static weighing boat if the powder exhibits static cling, which is common with fluorinated aromatics.

PPE Selection Matrix[2]

- Respiratory: If fume hood work is not possible (e.g., equipment maintenance), use a P3 (EN 143) or N95/N100 (NIOSH) particulate respirator.
- Ocular: Chemical splash goggles (ANSI Z87.1 or EN 166). Safety glasses are insufficient for fine powders that can drift behind lenses.
- Dermal (Gloves):
 - Standard Handling: Nitrile Rubber (min 0.11 mm thickness).
 - Solution Handling (DMSO/DMF): Butyl Rubber or Double-gloving (Nitrile over PE/EVA laminate).[1][2] Reasoning: Fluorinated compounds often require polar aprotic solvents like DMSO for dissolution; standard nitrile is permeable to DMSO, which can carry the toxicant through the skin.[1]

Part 3: Operational Protocols

Protocol: Self-Validating Weighing & Transfer

Objective: Prevent cross-contamination and exposure during the highest-risk step (solid handling).[1][2]

- Pre-Check: Verify fume hood sash is at the working height marker. Check the magnehelic gauge for negative pressure.
- Setup: Place a secondary containment tray and a waste bag inside the hood.
- Weighing:
 - Use a disposable anti-static spatula.

- Self-Validation: If powder adheres to the spatula, stop. Use an ionizing gun or wipe the spatula with an ethanol-dampened wipe to discharge static before proceeding.[1][2]
- Transfer: Dissolve the solid immediately in the reaction solvent (e.g., DCM, THF) within the hood to minimize the duration of the "dust hazard" state.
- Decontamination: Wipe the balance area with a solvent-wet tissue before removing hands from the hood. Dispose of the tissue in the internal waste bag.

Protocol: Reaction Setup & Compatibility

- Incompatible Materials: Avoid contact with strong oxidizing agents (e.g., nitric acid, permanganates) and strong reducing agents (e.g., LiAlH_4) unless under controlled reaction conditions.[1]
- Solvent Selection: Highly soluble in DMSO, DMF, Methanol, and Ethyl Acetate. Sparingly soluble in water.
- Inert Atmosphere: While air-stable, conducting reactions under Nitrogen (N_2) or Argon is recommended to prevent moisture-induced hydrolysis of the amide over long durations.[1][2]

Waste Management[2]

- Classification: Halogenated Organic Waste.
- Segregation: Do NOT mix with non-halogenated solvents (e.g., acetone washings) if your facility separates them, as the fluorine content requires specific high-temperature incineration protocols to prevent HF formation in the incinerator.[1]

Part 4: Emergency Response Logic

Spill Response Decision Matrix

- Minor Spill (< 5 g):
 - Isolate: Alert nearby personnel.
 - Contain: Cover with a dedicated chemical spill pad or damp paper towels (to prevent dust).

- Clean: Scoop up wet material. Do not dry sweep.[1][2]
- Decontaminate: Wash surface with soap and water (fluorinated residues are lipophilic and require surfactant for removal).
- Major Spill (> 5 g or outside hood):
 - Evacuate: Leave the immediate area.
 - Assess: Don full PPE (Tyvek suit, Respirator) before re-entering.

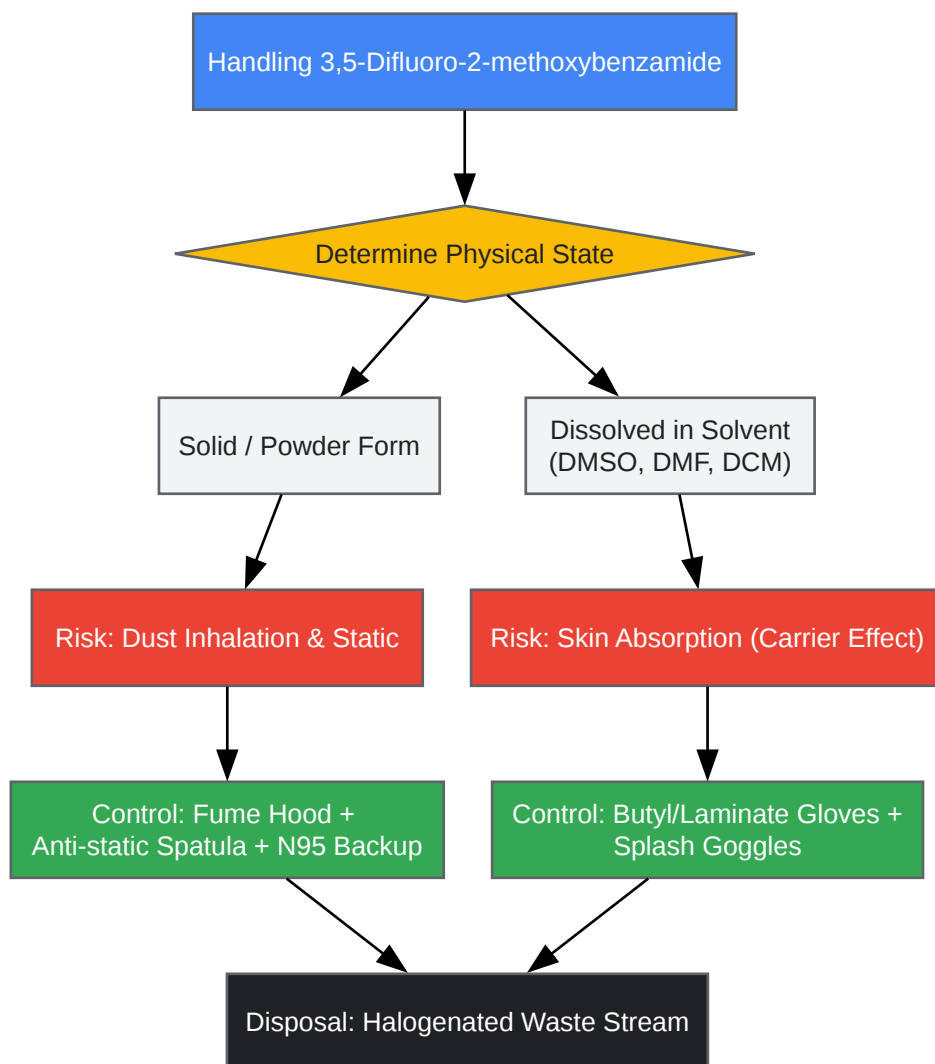
First Aid[2][6][7][8]

- Eye Contact: Flush with water for 15 minutes.[4][6][7][8] Critical: Hold eyelids open. Fluorinated compounds can cause delayed irritation; seek medical evaluation even if pain subsides.
- Skin Contact: Wash with soap and water.[4] Do not use alcohol/solvents, as they may enhance transdermal absorption.

Part 5: Visualizations

Safety Decision Workflow

This diagram illustrates the logical flow for determining safety controls based on the state of the material.

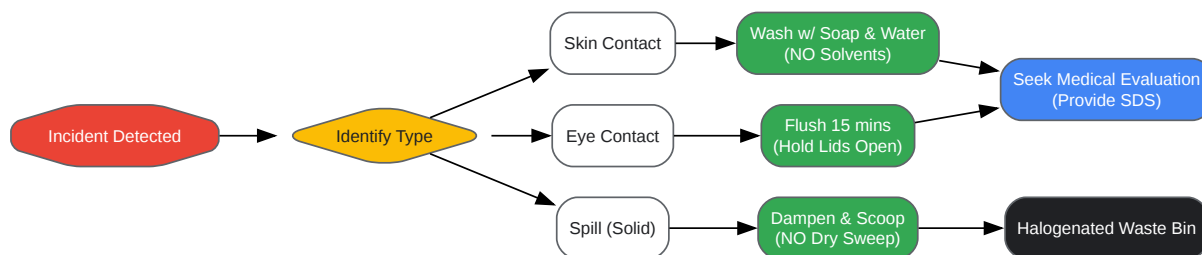


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Caption: Decision logic for PPE and engineering controls based on the physical state of the compound.

Emergency Response Logic

This diagram outlines the immediate actions required in the event of an exposure or spill.



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Caption: Step-by-step emergency response protocols for exposure and containment.

References

- PubChem. (2024). Compound Summary: 3,5-Difluoro-2-methoxybenzaldehyde (Precursor). [1][2] Retrieved from [Link]

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